

# Safe Disposal of (2-Fluorophenyl)aminoacetic Acid: A Procedural Guide

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## Compound of Interest

Compound Name: *[(2-Fluorophenyl)amino](oxo)acetic acid*

Cat. No.: B1313310

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For immediate implementation, --INVALID-LINK--acetic acid and its containers must be treated as hazardous waste and disposed of through a licensed chemical waste management facility. Under no circumstances should this compound be discharged into the sanitary sewer system or disposed of as general solid waste. This guide provides detailed procedures for the safe handling, storage, and disposal of --INVALID-LINK--acetic acid, ensuring the safety of laboratory personnel and compliance with environmental regulations.

## Immediate Safety and Handling Precautions

Before handling --INVALID-LINK--acetic acid, it is imperative to be familiar with its hazard profile. This chemical is classified as hazardous, causing skin and serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)

**Personal Protective Equipment (PPE):** Always wear appropriate personal protective equipment when handling the compound.

PPE Item	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile rubber)
Eye Protection	Safety glasses with side-shields or chemical goggles. <a href="#">[1]</a>
Body Protection	Laboratory coat
Respiratory	Use only in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is recommended. <a href="#">[1]</a> <a href="#">[3]</a>

Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[1\]](#)

## Waste Collection and Storage

Proper segregation and storage of chemical waste are critical to prevent accidental reactions and ensure safe disposal.

### Step 1: Waste Identification and Segregation

- Designate a specific, clearly labeled, and sealed container for --INVALID-LINK--acetic acid waste.
- The container should be made of a material compatible with the chemical.
- Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

### Step 2: Labeling

- The waste container must be labeled with "Hazardous Waste" and the full chemical name: "-- INVALID-LINK--acetic acid".
- Include the CAS Number: 84944-15-0.
- Indicate the associated hazards (e.g., "Irritant").

### Step 3: Storage

- Store the sealed waste container in a designated, secure, and well-ventilated secondary containment area.[1][3]
- Keep the container away from incompatible materials.
- Store locked up.[1][3]

## Disposal Procedure

The primary and recommended disposal method for --INVALID-LINK--acetic acid is through a licensed hazardous waste disposal service. In-lab treatment is not advised for this type of halogenated organic compound.[4]

### Step 1: Contact Environmental Health and Safety (EHS)

- Contact your institution's EHS office to schedule a pickup for the hazardous waste.
- Provide them with the necessary information about the waste, including the chemical name, quantity, and hazard classification.

### Step 2: Prepare for Pickup

- Ensure the waste container is properly sealed and labeled.
- Complete any required waste manifest forms as instructed by your EHS office.

### Step 3: Final Disposal

- The EHS office or a licensed waste disposal contractor will transport the waste to an approved waste disposal plant for final treatment and disposal in accordance with local, state, and federal regulations.[1][3]

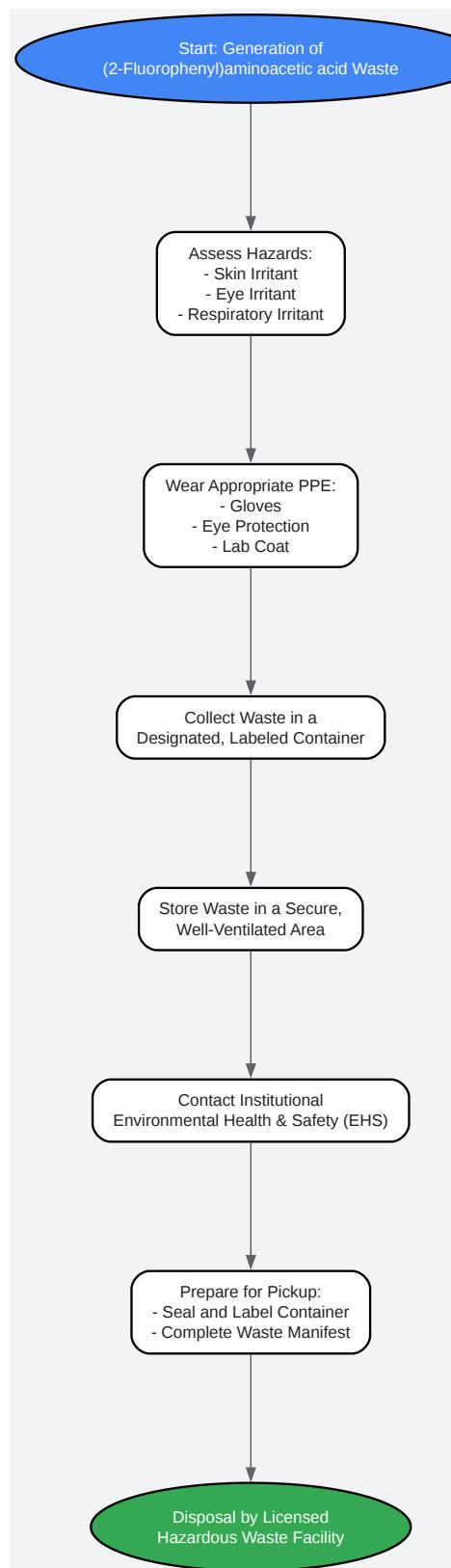
## Spill and Emergency Procedures

In the event of a spill or exposure, follow these procedures immediately.

Incident	Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, seek medical advice. <a href="#">[1]</a> <a href="#">[3]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. <a href="#">[1]</a> <a href="#">[3]</a>
Inhalation	Move the person to fresh air and keep them at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell. <a href="#">[1]</a> <a href="#">[3]</a>
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. <a href="#">[3]</a>
Spill	Prevent further leakage or spillage if it is safe to do so. Vacuum, sweep up, or absorb with inert material and place it into a suitable disposal container. <a href="#">[1]</a> Avoid dust formation. <a href="#">[3]</a>

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of --INVALID-LINK--acetic acid in a laboratory setting.



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Caption: Disposal workflow for --INVALID-LINK--acetic acid.

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